

Elemental analysis data for 1-Bromo-2,3,5-trimethoxybenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Bromo-2,3,5-trimethoxybenzene

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An In-Depth Technical Guide to the Elemental Analysis and Synthesis of Brominated Trimethoxybenzenes

For researchers and professionals in drug development and synthetic chemistry, the precise characterization and selective synthesis of substituted aromatic compounds are of paramount importance. **1-Bromo-2,3,5-trimethoxybenzene** and its isomers serve as versatile intermediates in the construction of more complex molecular architectures. This guide provides a detailed comparison of elemental analysis data, synthetic strategies, and comprehensive characterization techniques for these key building blocks.

Physicochemical Properties and Elemental Analysis

The identity and purity of a synthesized compound are fundamentally established through its physicochemical properties and elemental analysis. For **1-Bromo-2,3,5-trimethoxybenzene** and its isomers, the molecular formula is consistent: $C_9H_{11}BrO_3$, with a molecular weight of approximately 247.09 g/mol .^{[1][2][3]}

The theoretical elemental composition is the benchmark against which experimental results are measured. A slight deviation in experimental values is expected and acceptable, typically within $\pm 0.4\%$, which can arise from minor impurities or the hygroscopic nature of the compound.

Table 1: Comparison of Theoretical and Expected Experimental Elemental Analysis for $C_9H_{11}BrO_3$

Element	Atomic Mass (amu)	Molar Mass Contribution (g/mol)	Theoretical Percentage (%)	Typical Experimental Range (%)
Carbon (C)	12.011	108.099	43.75%	43.5% - 44.1%
Hydrogen (H)	1.008	11.088	4.49%	4.3% - 4.7%
Bromine (Br)	79.904	79.904	32.34%	Not typically measured
Oxygen (O)	15.999	47.997	19.42%	Not typically measured

Note: Commercial suppliers often guarantee a purity of >97% or >98%, as determined by techniques like Gas Chromatography (GC).^{[3][4][5]} This level of purity is generally consistent with the expected experimental range for elemental analysis.

A Comparative Look at Synthetic Strategies

The synthesis of brominated trimethoxybenzenes is not a one-size-fits-all process. The choice of starting material and reaction conditions is critical and is dictated by the desired substitution pattern on the benzene ring. This section compares the synthesis of the common precursor, 1,3,5-trimethoxybenzene, with a regioselective synthesis of a specific isomer, 1-Bromo-3,4,5-trimethoxybenzene.

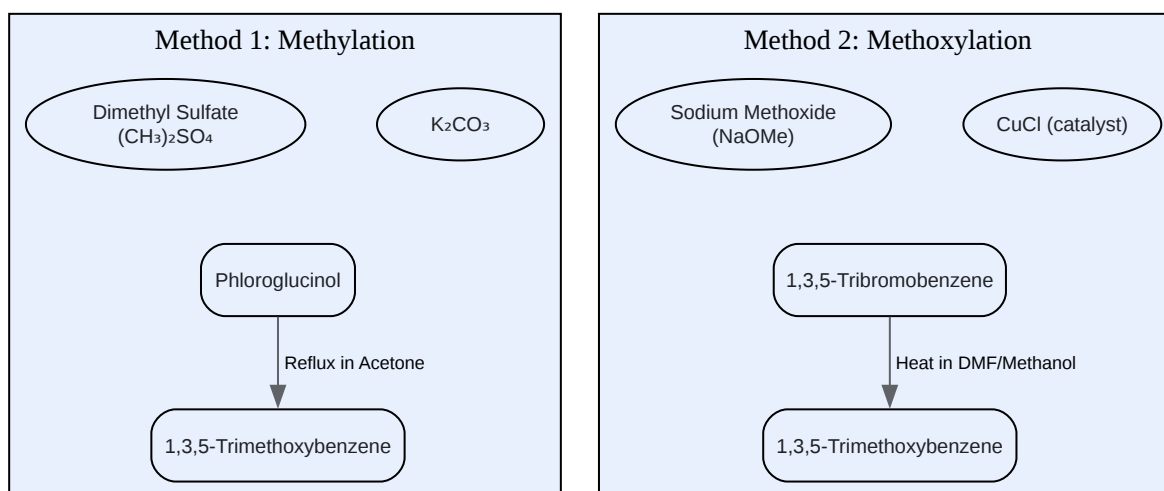
Synthesis of the Precursor: 1,3,5-Trimethoxybenzene

A common and essential starting material is 1,3,5-trimethoxybenzene, also known as phloroglucinol trimethyl ether.^[6] Its synthesis is a foundational step, and two primary methods are prevalent.

- **Methylation of Phloroglucinol:** This is a straightforward approach using readily available starting materials. It involves the exhaustive methylation of the hydroxyl groups of phloroglucinol.

- Copper-Catalyzed Methoxylation: For larger-scale operations where high yield and purity are critical, the copper-catalyzed nucleophilic substitution of 1,3,5-tribromobenzene with sodium methoxide offers a more efficient, albeit more complex, alternative.[7]

The choice between these methods depends on the scale, cost considerations, and available laboratory equipment.



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Caption: Comparative workflows for the synthesis of 1,3,5-trimethoxybenzene.

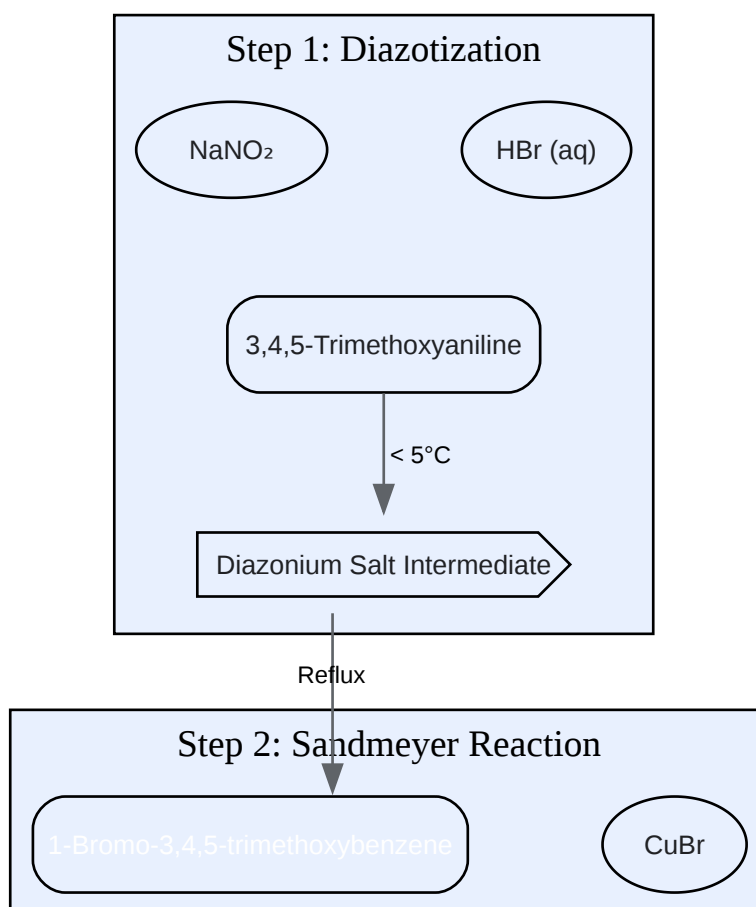
Regioselective Synthesis: 1-Bromo-3,4,5-trimethoxybenzene

Achieving a specific bromination pattern requires a more nuanced strategy than simple electrophilic aromatic substitution. The Sandmeyer reaction provides an excellent method for the regioselective synthesis of 1-Bromo-3,4,5-trimethoxybenzene, starting from 3,4,5-trimethoxyaniline. This multi-step process offers precise control over the position of the bromine atom.[8]

The key stages are:

- **Diazotization:** The primary amine of 3,4,5-trimethoxyaniline is converted into a diazonium salt using sodium nitrite in an acidic medium at low temperatures (below 5°C).
- **Sandmeyer Reaction:** The diazonium salt is then decomposed in the presence of a copper(I) bromide catalyst, which facilitates the substitution of the diazonium group with a bromine atom.

This method can achieve high yields, with reports of approximately 87.5%.^[8]



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Caption: Workflow for the regioselective synthesis of 1-Bromo-3,4,5-trimethoxybenzene.

Beyond Elemental Analysis: A Comprehensive Characterization Protocol

While elemental analysis provides foundational data on composition, it does not reveal the molecular structure or confirm the regiochemistry of the product. A robust, self-validating protocol requires the integration of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for determining the precise arrangement of atoms. The chemical shifts, integration, and coupling patterns of the aromatic protons are unique to each isomer, providing definitive structural evidence. For instance, 1,3,5-trimethoxybenzene can be used as an internal standard for quantitative NMR (qNMR) to determine the yield of a reaction.[9]
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can provide an exact mass that further corroborates the molecular formula. The isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) results in a characteristic M and M+2 peak, which is a clear indicator of a monobrominated compound.
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying the functional groups present in the molecule, such as C-O ether linkages and C-H bonds on the aromatic ring.

Experimental Protocols

Protocol 1: Synthesis of 1,3,5-Trimethoxybenzene from Phloroglucinol[7]

- Dissolve 12.6 g (0.1 mole) of anhydrous phloroglucinol in 100 ml of anhydrous acetone in a round-bottom flask.
- Add 15.6 ml (0.165 mole) of dimethyl sulphate and 40 g of ignited potassium carbonate to the solution.
- Reflux the mixture for 6 hours under anhydrous conditions.
- After cooling, remove the inorganic salts by filtration and wash them with hot acetone (2 x 20 ml).
- Combine the acetone solutions and remove the solvent by distillation.

- Macerate the residue with crushed ice and extract with ether.
- Wash the ether extracts with a 5% sodium hydroxide solution, followed by water, and dry over anhydrous sodium sulphate.
- Distill off the ether to yield the crude product, which can be purified by recrystallization.

Protocol 2: Synthesis of 1-Bromo-3,4,5-trimethoxybenzene[8]

- Diazotization: Prepare a solution of 3,4,5-trimethoxyaniline in an appropriate acidic medium (e.g., HBr). Cool the solution to below 5°C in an ice bath.
- Slowly add a solution of sodium nitrite (NaNO_2) while maintaining the low temperature. The molar ratio of aniline to sodium nitrite should be approximately 1.0:1.2.
- Sandmeyer Reaction: In a separate flask, prepare a solution of copper(I) bromide (CuBr) in HBr.
- Slowly add the cold diazonium salt solution to the CuBr solution.
- After the addition is complete, reflux the reaction mixture for 1 hour to ensure complete decomposition of the diazonium salt complex.
- Cool the reaction mixture and extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulphate.
- Remove the solvent under reduced pressure to obtain the crude product, which can be further purified by chromatography or recrystallization.

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- To cite this document: BenchChem. [Elemental analysis data for 1-Bromo-2,3,5-trimethoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1638021/docs#elemental-analysis-data-for-1-bromo-2-3-5-trimethoxybenzene\]](https://www.benchchem.com/product/b1638021/docs#elemental-analysis-data-for-1-bromo-2-3-5-trimethoxybenzene)

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